

Introduction: Establishing the Molecular Identity of a Versatile Synthetic Intermediate

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Compound of Interest

Compound Name: 5-Formyl-2-hydroxyphenyl acetate

CAS No.: 65298-99-9

Cat. No.: B1595451

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5-Formyl-2-hydroxyphenyl acetate (CAS No: 65298-99-9), also known as 3-acetoxy-4-hydroxybenzaldehyde, is an aromatic compound of significant interest in medicinal chemistry and materials science.^{[1][2]} Its molecular structure, featuring a phenyl ring substituted with formyl, hydroxyl, and acetate groups, provides multiple reactive sites for chemical modification.^[1] This makes it a valuable building block for synthesizing a diverse array of more complex molecules, including Schiff bases, chalcones, and other biologically active derivatives.^{[1][3]}

Given its role as a foundational precursor, the unequivocal confirmation of its structure is paramount. Misidentification could lead to the synthesis of incorrect downstream compounds, wasting valuable resources and time in research and development pipelines. This guide provides a comprehensive technical overview of the core spectroscopic techniques—Nuclear Magnetic Resonance (NMR), Infrared (IR) Spectroscopy, and Mass Spectrometry (MS)—used to elucidate and confirm the molecular structure of **5-Formyl-2-hydroxyphenyl acetate** (C₉H₈O₄).^[4] The data, interpretations, and protocols herein are presented to equip researchers, scientists, and drug development professionals with the necessary information for confident structural verification.

Nuclear Magnetic Resonance (NMR) Spectroscopy: Mapping the Carbon-Hydrogen Framework

NMR spectroscopy is the most powerful technique for determining the precise structure of an organic molecule in solution. It provides detailed information about the chemical environment, connectivity, and spatial arrangement of atoms. For **5-Formyl-2-hydroxyphenyl acetate**, both ^1H (proton) and ^{13}C NMR are essential for a complete structural assignment.

Proton (^1H) NMR Spectroscopy Data

Proton NMR identifies the distinct types of hydrogen atoms in the molecule. The chemical shift of a proton is highly dependent on its local electronic environment, while spin-spin coupling provides information about neighboring protons. The ^1H NMR spectrum of **5-Formyl-2-hydroxyphenyl acetate** is typically recorded in a deuterated solvent such as chloroform (CDCl_3).

Table 1: ^1H NMR Spectroscopic Data for **5-Formyl-2-hydroxyphenyl acetate** in CDCl_3 [\[1\]](#)

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
9.86	Singlet (s)	1H	Aldehyde (-CHO)
7.71 - 7.69	Multiplet (m)	2H	Aromatic (H-2, H-6)
7.13	Doublet (d)	1H	Aromatic (H-5)
6.01	Singlet (s)	1H	Phenolic Hydroxyl (-OH)
2.40	Singlet (s)	3H	Acetate Methyl (-OCOCH ₃)

- Expert Interpretation:
 - The aldehydic proton at 9.86 ppm is the most deshielded signal, a characteristic feature of protons attached to a carbonyl carbon due to the strong electron-withdrawing nature of the oxygen atom.[\[1\]](#)

- The aromatic protons resonate in the 7-8 ppm region, typical for benzene derivatives. The specific splitting patterns (multiplet and doublet) arise from coupling with adjacent protons on the ring, confirming their relative positions.
- The sharp singlet at 2.40 ppm, integrating to three protons, is unambiguously assigned to the methyl group of the acetate moiety. Its chemical shift is consistent with a methyl group attached to an ester carbonyl.[\[1\]](#)
- The phenolic hydroxyl proton appears as a singlet at 6.01 ppm. Its chemical shift can be variable and is often concentration-dependent; it may also appear as a broader signal.

Carbon-13 (^{13}C) NMR Spectroscopy Data

^{13}C NMR spectroscopy provides information on the carbon skeleton of the molecule. As the natural abundance of the ^{13}C isotope is low (~1.1%), these spectra are typically acquired with proton decoupling, resulting in a spectrum where each unique carbon atom appears as a single line.

Table 2: ^{13}C NMR Spectroscopic Data for **5-Formyl-2-hydroxyphenyl acetate** in CDCl_3 [\[1\]](#)

Chemical Shift (δ) ppm	Assignment
190.63	Aldehyde Carbonyl (-CHO)
169.20	Ester Carbonyl (-OCOCH ₃)
153.50	Aromatic (C-4)
138.72	Aromatic (C-2)
129.80	Aromatic (C-6)
129.77	Aromatic (C-1)
124.21	Aromatic (C-3)
117.62	Aromatic (C-5)
20.86	Acetate Methyl (-OCOCH ₃)

- Expert Interpretation:

- The two signals in the highly deshielded region (>160 ppm) correspond to the two carbonyl carbons. The aldehyde carbonyl (190.63 ppm) is typically found further downfield than the ester carbonyl (169.20 ppm), consistent with established chemical shift ranges.[\[1\]](#)
[\[5\]](#)
- The six signals between 117 and 154 ppm represent the six carbons of the aromatic ring. The specific shifts are determined by the electronic effects of the attached substituents (hydroxyl, acetate, and formyl groups).
- The most upfield signal at 20.86 ppm is assigned to the methyl carbon of the acetate group, a characteristic chemical shift for sp^3 hybridized carbons of this type.[\[1\]](#)

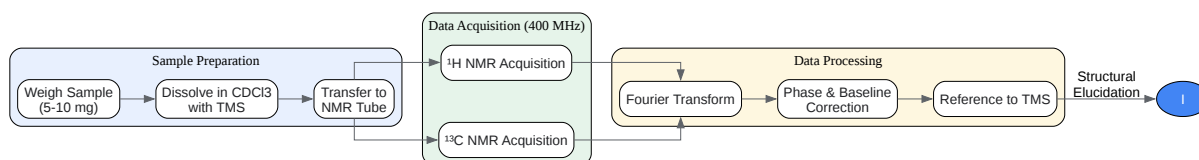
Experimental Protocol for NMR Data Acquisition

The following protocol ensures high-quality, reproducible NMR data.

- Sample Preparation: Accurately weigh approximately 5-10 mg of **5-Formyl-2-hydroxyphenyl acetate**.
- Dissolution: Dissolve the sample in ~ 0.7 mL of deuterated chloroform ($CDCl_3$) containing 0.03% tetramethylsilane (TMS) as an internal reference standard.
- Transfer: Transfer the solution to a clean, dry 5 mm NMR tube.
- Instrumentation: Acquire spectra on a 400 MHz (or higher) NMR spectrometer.
- 1H NMR Acquisition:
 - Set the spectral width to approximately 16 ppm.
 - Use a 30-degree pulse angle.
 - Set the relaxation delay to 1-2 seconds.
 - Acquire a sufficient number of scans (e.g., 16 or 32) to achieve a good signal-to-noise ratio.
- ^{13}C NMR Acquisition:

- Use a proton-decoupled pulse program.
- Set the spectral width to approximately 240 ppm.
- Use a longer relaxation delay (e.g., 2-5 seconds) to ensure quantitative detection of all carbons, including quaternary ones.
- Acquire a larger number of scans (e.g., 1024 or more) due to the low natural abundance of ^{13}C .
- Data Processing: Process the raw data (Free Induction Decay) using appropriate software. This includes Fourier transformation, phase correction, baseline correction, and referencing the spectra to the TMS signal (0.00 ppm).

NMR Workflow Diagram



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Caption: Workflow for NMR Spectroscopic Analysis.

Infrared (IR) Spectroscopy: Identifying Key Functional Groups

Infrared (IR) spectroscopy measures the absorption of infrared radiation by a molecule, causing vibrations of its chemical bonds. Specific functional groups absorb at characteristic frequencies, making IR an excellent tool for identifying which groups are present in a molecule.

IR Absorption Data

The IR spectrum of **5-Formyl-2-hydroxyphenyl acetate** displays several key absorption bands that confirm the presence of its hydroxyl, ester, and aldehyde functionalities.

Table 3: Key IR Absorption Bands for **5-Formyl-2-hydroxyphenyl acetate**

Wavenumber (cm ⁻¹)	Intensity	Vibrational Mode	Functional Group
3200-3400	Broad, Medium	O-H Stretch	Phenolic Hydroxyl (-OH)
~2850	Medium	C-H Stretch	Aldehyde (-CHO)
~1765	Strong	C=O Stretch	Ester (-OCOCH ₃)
~1680	Strong	C=O Stretch	Aldehyde (-CHO)
~1600	Medium	C=C Stretch	Aromatic Ring
~1215	Strong	C-O Stretch	Ester (Aryl-O)

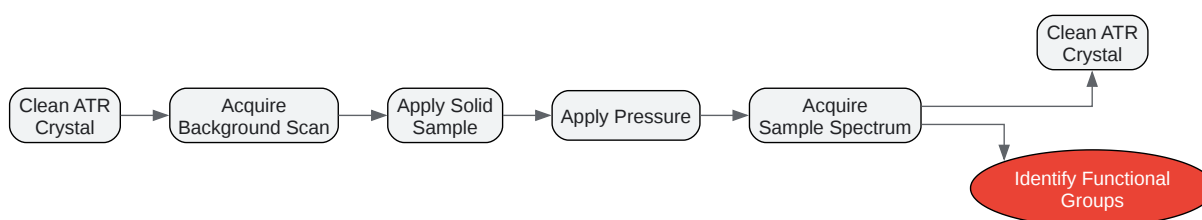
- Expert Interpretation:
 - The broad O-H stretching band is indicative of a hydroxyl group involved in hydrogen bonding.[\[6\]](#)
 - The presence of two distinct, strong carbonyl (C=O) absorptions is a critical piece of evidence. The peak at ~1765 cm⁻¹ is characteristic of an aryl acetate ester, while the peak at a lower frequency (~1680 cm⁻¹) is typical for an aromatic aldehyde.[\[3\]](#)[\[7\]](#) This confirms that both functional groups are present and distinct.
 - The aldehyde C-H stretch at ~2850 cm⁻¹ provides further confirmation of the formyl group.[\[6\]](#)
 - The strong band around 1215 cm⁻¹ is due to the C-O stretching of the ester group, another key diagnostic peak.[\[8\]](#)

Experimental Protocol for IR Data Acquisition (ATR Method)

The Attenuated Total Reflectance (ATR) method is a common, rapid technique for acquiring IR spectra of solid samples.

- **Instrument Preparation:** Ensure the ATR crystal (typically diamond or germanium) is clean by wiping it with a solvent such as isopropanol and allowing it to dry completely.
- **Background Scan:** Record a background spectrum of the empty ATR stage. This is crucial to subtract any atmospheric (CO_2 , H_2O) or instrumental signals from the sample spectrum.
- **Sample Application:** Place a small amount of the solid **5-Formyl-2-hydroxyphenyl acetate** powder directly onto the ATR crystal.
- **Apply Pressure:** Use the instrument's pressure clamp to ensure firm and even contact between the sample and the crystal.
- **Data Acquisition:** Collect the sample spectrum. Typically, 16 to 32 scans are co-added at a resolution of 4 cm^{-1} over a range of $4000\text{--}400\text{ cm}^{-1}$.
- **Cleaning:** After acquisition, release the pressure clamp, remove the sample, and clean the crystal thoroughly.

IR Workflow Diagram



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Caption: Workflow for IR Spectroscopic Analysis via ATR.

Mass Spectrometry (MS): Determining Molecular Weight and Fragmentation

Mass spectrometry is an analytical technique that ionizes molecules and separates them based on their mass-to-charge ratio (m/z). High-Resolution Mass Spectrometry (HRMS) provides a highly accurate mass measurement, allowing for the determination of the exact elemental formula.

Mass Spectrometry Data

The molecular formula of **5-Formyl-2-hydroxyphenyl acetate** is $C_9H_8O_4$, giving it a monoisotopic mass of approximately 180.042 Da.^[4]

- **Molecular Ion:** High-resolution mass spectrometry (HRMS) can confirm the elemental composition by measuring the exact mass of the molecular ion.^[1] For $C_9H_8O_4$, the expected m/z would be 180.04226.
- **Fragmentation Analysis:** Under electron ionization (EI), the molecule fragments in a predictable way. Analyzing these fragments provides corroborating structural evidence.

Table 4: Plausible EI-MS Fragmentation of **5-Formyl-2-hydroxyphenyl acetate**

m/z	Proposed Fragment Identity	Comments
180	$[C_9H_8O_4]^+$	Molecular Ion $[M]^+$
138	$[M - C_2H_2O]^+$	Loss of ketene from the acetate group
110	$[138 - CO]^+$	Loss of carbon monoxide from the formyl group

- **Expert Interpretation:**

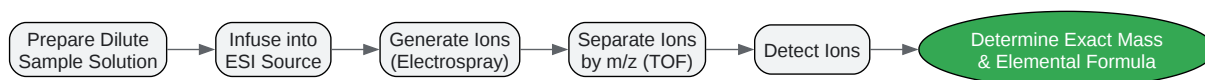
- A common and diagnostically significant fragmentation pathway for aryl acetates is the loss of a neutral ketene molecule ($\text{CH}_2=\text{C}=\text{O}$, 42 Da).[1] The observation of a peak at m/z 138 ($180 - 42$) is strong evidence for the acetate group.
- The subsequent loss of carbon monoxide (CO , 28 Da) from the peak at m/z 138 to give a fragment at m/z 110 is characteristic of an aromatic aldehyde.

Experimental Protocol for Mass Spectrometry (HRMS-ESI)

Electrospray Ionization (ESI) is a soft ionization technique often coupled with Time-of-Flight (TOF) or Orbitrap mass analyzers for high-resolution measurements.

- **Sample Preparation:** Prepare a dilute solution of the sample ($\sim 1 \mu\text{M}$) in a suitable solvent mixture, such as 50:50 acetonitrile:water with 0.1% formic acid to promote protonation.[9]
- **Infusion:** Introduce the sample solution into the ESI source via direct infusion using a syringe pump at a low flow rate (e.g., $5\text{--}10 \mu\text{L}/\text{min}$).
- **Ionization:** Apply a high voltage (e.g., 3-4 kV) to the ESI needle to generate a fine spray of charged droplets.[9]
- **Mass Analysis:** Set the mass spectrometer to acquire data in positive or negative ion mode over a relevant m/z range (e.g., 50-500). Use an internal calibrant (lock mass) to ensure high mass accuracy.[9]
- **Data Analysis:** Determine the m/z of the most abundant ion corresponding to the protonated molecule $[\text{M}+\text{H}]^+$ or deprotonated molecule $[\text{M}-\text{H}]^-$. Use the instrument's software to calculate the elemental formula based on the accurate mass measurement.

MS Workflow Diagram



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Caption: Workflow for High-Resolution Mass Spectrometry (HRMS).

Conclusion: A Triad of Evidence for Structural Confirmation

The structural elucidation of **5-Formyl-2-hydroxyphenyl acetate** is definitively achieved through the combined application of NMR, IR, and MS.

- NMR spectroscopy provides the complete carbon-hydrogen framework, confirming the connectivity of the acetate, formyl, and hydroxyl groups to the aromatic ring.
- IR spectroscopy offers rapid and unambiguous confirmation of the presence of these key functional groups through their characteristic vibrational frequencies.
- Mass spectrometry verifies the molecular weight and elemental formula while providing corroborating structural evidence through predictable fragmentation patterns.

Together, these three techniques form a powerful analytical triad, providing orthogonal data points that converge to a single, unambiguous structural assignment. This rigorous characterization is the essential foundation upon which further synthesis and drug discovery efforts can be confidently built.

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